

Technical Guide: Solubility Profiling and Solvent Selection for Hydroxy-PEG4-methyl ester

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Compound of Interest

Compound Name: *Hydroxy-PEG4-methyl ester*

Cat. No.: *B1192897*

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Executive Summary & Chemical Identity

Hydroxy-PEG4-methyl ester (mPEG4-OH) serves as a critical linker in the synthesis of PROTACs, Antibody-Drug Conjugates (ADCs), and surface-modifying agents. Unlike high-molecular-weight PEGs (which are solids), mPEG4-OH is a viscous liquid at room temperature. Its amphiphilic nature—combining a hydrophilic polyether backbone with a short alkyl terminus—creates a unique solubility profile that often confounds standard purification protocols.

This guide moves beyond binary "soluble/insoluble" classifications to provide mechanistic insights into solvent interaction, enabling precise control over reaction homogeneity and purification efficiency.

Core Physicochemical Data

| Property | Value | Relevance to Protocol |
|------------------|---|--|
| IUPAC Name | 2,5,8,11-Tetraoxatridecan-13-ol | Searchable chemical identity |
| CAS Number | 23783-42-8 | Verification of reagent grade |
| Molecular Weight | 208.25 g/mol | Calculation of molar equivalents |
| Physical State | Viscous Liquid (Colorless to Pale Yellow) | Critical: Will not precipitate as a powder |
| Density | ~1.045 – 1.07 g/mL | Phase separation logic (heavier than water/hexane) |
| Boiling Point | ~275°C (158°C @ 5 mmHg) | High boiling point makes removal difficult; avoid DMSO/DMF if possible |

Solubility Profiling & Solvent Compatibility Matrix

The solubility of mPEG4-OH is governed by the competition between its ether oxygen atoms (hydrogen bond acceptors) and the terminal hydroxyl group (hydrogen bond donor/acceptor).

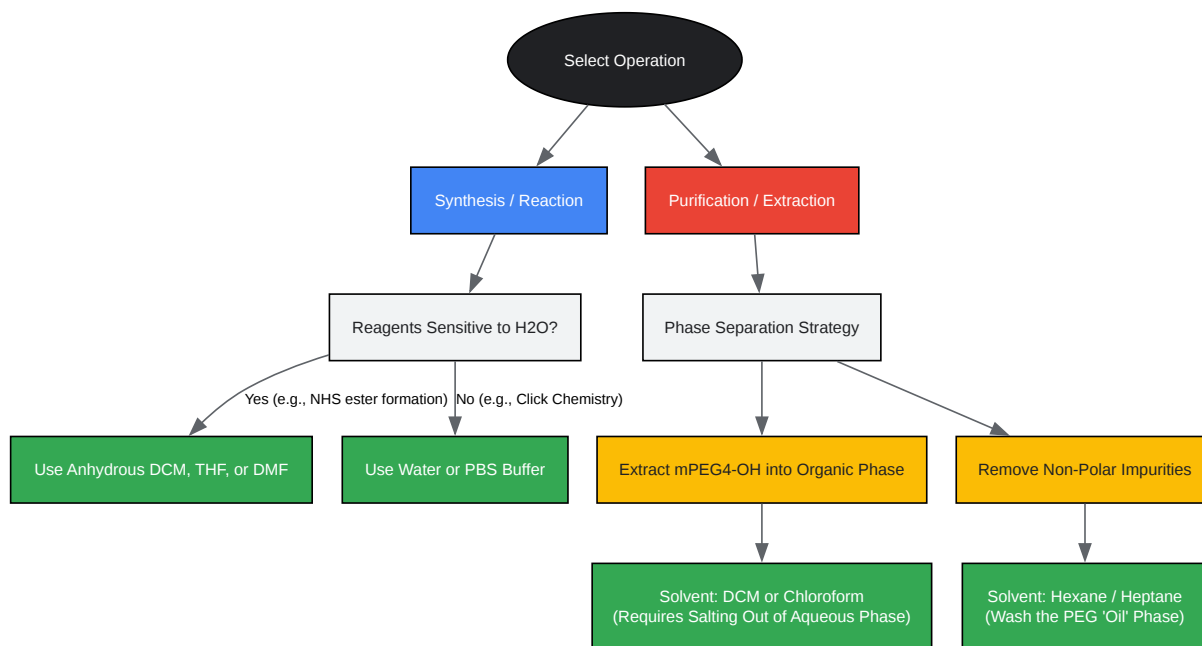
Solubility Classification Table

Data reflects ambient temperature (25°C) conditions.

| Solvent Class | Solvent | Solubility Status | Mechanistic Insight |
|--------------------|------------------------|---|---|
| Protogenic (Polar) | Water | Miscible | Extensive H-bonding with ether backbone. |
| Methanol / Ethanol | Miscible | Ideal for transferring reagents; easy to remove. | |
| Aprotic (Polar) | DMSO / DMF | Miscible | Excellent for SN2 reactions; difficult to remove (high BP). |
| Acetonitrile (ACN) | Miscible | Good compromise for polarity and volatility. | |
| Chlorinated | Dichloromethane (DCM) | Miscible | Primary solvent for synthesis and extraction. |
| Chloroform | Miscible | Alternative to DCM; higher density aids separation. | |
| Ethers | Tetrahydrofuran (THF) | Miscible | Good for reactions; prone to peroxide formation. |
| Diethyl Ether | Insoluble / Immiscible | Causes "oiling out" (phase separation). | |
| Non-Polar | Hexane / Heptane | Insoluble | Used to wash away non-polar impurities. |
| Aromatic | Toluene | Soluble (Heat) | Soluble at elevated temps; may phase separate when cold. |

Visualization: Solvent Selection Decision Tree

The following diagram illustrates the logical flow for selecting a solvent based on the intended experimental stage (Reaction vs. Purification).



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Figure 1: Decision matrix for solvent selection based on experimental intent. Green nodes indicate recommended solvents.

Critical Experimental Workflows

Protocol A: Solubilization for Anhydrous Reactions

Context: Preparing mPEG4-OH for activation (e.g., Tosylation, Mesylation, or NHS-ester synthesis).

- Hygroscopicity Check: mPEG4-OH is hygroscopic.[1] Before weighing, ensure the stock bottle has equilibrated to room temperature to prevent condensation.[2]
- Solvent Choice: Use Anhydrous Dichloromethane (DCM).
 - Reasoning: DCM dissolves mPEG4-OH instantly, has a low boiling point (40°C) for easy removal, and is aprotic.
- Drying Step: If the PEG has been stored for a long period, dissolve in DCM and add activated 4Å molecular sieves or Magnesium Sulfate (MgSO₄) for 30 minutes, then filter.
- Evaporation: Remove DCM under reduced pressure. If using DMF/DMSO, removal requires high vacuum and heat, which may degrade sensitive conjugates.

Protocol B: Purification via "Oiling Out" (Liquid-Liquid Extraction)

Context: Removing non-polar byproducts (e.g., unreacted alkyl chains) from mPEG4-OH.

Unlike high MW PEGs (e.g., PEG-2000), mPEG4-OH will not precipitate as a solid when added to cold ether. It will form a dense, viscous oil at the bottom of the flask.

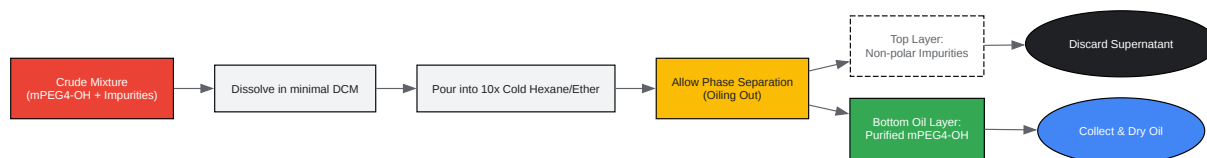
- Dissolution: Dissolve the crude reaction mixture in a minimal amount of DCM.
- Precipitation (Oiling Out): Slowly pour the DCM solution into a 10x volume of cold Diethyl Ether or Hexane while stirring vigorously.
- Phase Separation: Stop stirring. The mixture will separate into two phases:
 - Top Phase (Supernatant): Contains non-polar impurities and solvents.
 - Bottom Phase (Oil): Contains the purified mPEG4-OH.
- Recovery: Decant the supernatant carefully. Re-dissolve the bottom oil in DCM and repeat the process if higher purity is required.
- Drying: Rotovap the final oil fraction to remove residual solvents.

Protocol C: Aqueous Extraction (Salting Out)

Context: Extracting mPEG4-OH from an aqueous reaction buffer.

- Saturation: Add Sodium Chloride (NaCl) to the aqueous phase until saturation (Salting Out).
 - Mechanism: High ionic strength reduces the solubility of the PEG chain in water, forcing it into the organic phase.
- Extraction Solvent: Use Chloroform or DCM.
 - Note: Chloroform is often superior for PEG extraction due to slightly higher polarity than DCM.
- Procedure: Perform 3x extractions. Combine organic layers.
- Drying: Dry over anhydrous Na₂SO₄, filter, and concentrate.

Visualization: Purification Workflow



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Figure 2: Purification workflow utilizing the "oiling out" phenomenon specific to liquid PEGs.

Troubleshooting & Expert Tips

| Issue | Cause | Solution |
|-----------------------------------|---|--|
| Cloudy Solution in DCM | Water contamination (Hygroscopic nature). | Add anhydrous Na ₂ SO ₄ or MgSO ₄ to the DCM solution until clear, then filter. |
| No Phase Separation in Hexane | Too much DCM used in the initial dissolution. | Evaporate the DCM until the mixture is a thick syrup before adding Hexane. |
| Loss of Product in Aqueous Workup | mPEG4-OH is highly water-soluble. | MUST saturate the aqueous phase with NaCl (Brine) before extracting with organic solvent. |
| High Viscosity | Intrinsic property of PEGs. | Gentle heating (30-40°C) significantly reduces viscosity for pipetting. |

References

- AxisPharm. (n.d.). Hydroxy-PEG-methyl ester Properties and Applications. Retrieved October 26, 2023, from [\[Link\]](#)
- ResearchGate. (2012). Discussion on Purification of PEG derivatives via Dissolution-Precipitation. Retrieved October 26, 2023, from [\[Link\]](#)

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Sources

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- [2. assets.fishersci.com \[assets.fishersci.com\]](#)
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